

In-Depth Technical Guide to 4-(6-Bromopyrazin-2-yl)morpholine

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Compound of Interest

Compound Name: 4-(6-Bromopyrazin-2-yl)morpholine

Cat. No.: B1371966

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **4-(6-Bromopyrazin-2-yl)morpholine**, a heterocyclic compound of interest in medicinal chemistry.

Core Chemical Properties

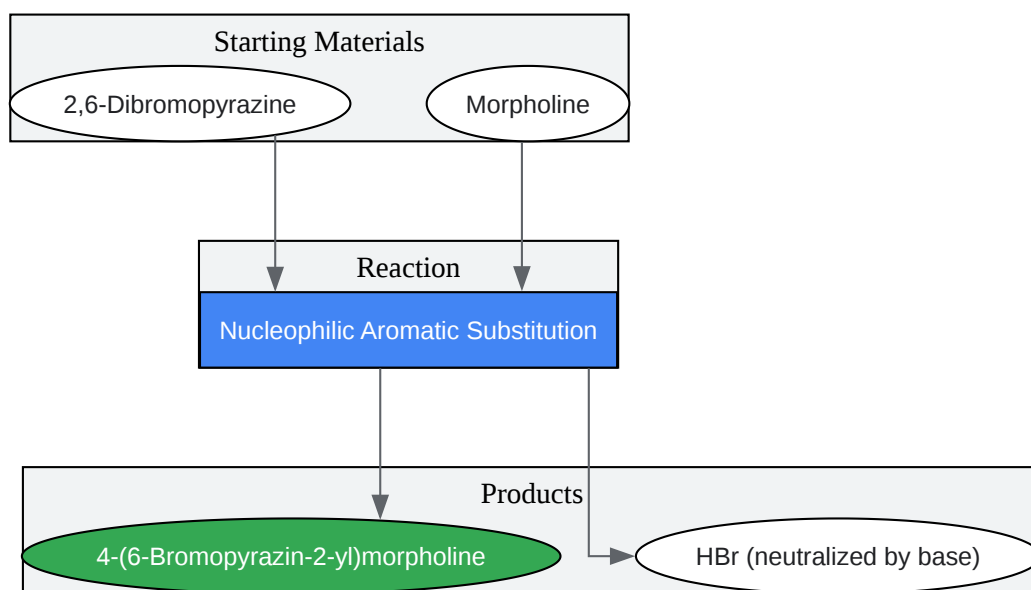
4-(6-Bromopyrazin-2-yl)morpholine is a solid at room temperature. The key chemical identifiers and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	848841-62-3	
Molecular Formula	C ₈ H ₁₀ BrN ₃ O	
Molecular Weight	244.09 g/mol	
Boiling Point	368.3°C at 760 mmHg	
Appearance	Solid	
Purity	≥95%	
InChI Key	OVLII SDBFJFQQH- UHFFFAOYSA-N	
SMILES	C1COCCN1C2=CN=CC(=N2) Br	

Synthesis and Purification

While a specific detailed experimental protocol for the synthesis of **4-(6-Bromopyrazin-2-yl)morpholine** is not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles and literature on similar compounds. The most probable synthetic route involves a nucleophilic aromatic substitution reaction.

A logical synthetic pathway would be the reaction of 2,6-dibromopyrazine with morpholine. In this reaction, one of the bromine atoms on the pyrazine ring is displaced by the secondary amine of the morpholine. The reaction is typically carried out in the presence of a base to neutralize the hydrobromic acid formed as a byproduct.



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Caption: Proposed synthesis of **4-(6-Bromopyrazin-2-yl)morpholine**.

Purification: The crude product would likely be purified using standard laboratory techniques. Column chromatography over silica gel is a common and effective method for separating the desired product from unreacted starting materials and any side products. The choice of eluent would be determined empirically, likely a mixture of a nonpolar solvent (e.g., hexane or heptane) and a more polar solvent (e.g., ethyl acetate). Recrystallization from a suitable solvent system could be employed as a final purification step to obtain a highly pure solid.

Spectral and Characterization Data

Detailed experimental spectral data for **4-(6-Bromopyrazin-2-yl)morpholine** is not widely published. However, based on the known spectra of similar morpholine and pyrazine-containing compounds, the expected spectral characteristics can be predicted.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the morpholine and pyrazine protons. The four protons on the carbons adjacent to the oxygen in the morpholine ring would likely appear as a triplet at approximately 3.7-3.9 ppm. The four protons on the carbons adjacent to the nitrogen in the morpholine ring would likely appear as a triplet at around 3.5-3.7 ppm. The two protons on the pyrazine ring would appear as singlets in the aromatic region, likely between 8.0 and 8.5 ppm.
- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for the carbon atoms of the pyrazine and morpholine rings. The carbons of the morpholine ring adjacent to the oxygen would resonate at approximately 66-67 ppm, while those adjacent to the nitrogen would be found at around 44-45 ppm. The carbons of the pyrazine ring would appear in the downfield region, typically between 130 and 160 ppm.

Mass Spectrometry (MS): The mass spectrum would be expected to show a molecular ion peak (M^+) corresponding to the molecular weight of the compound (244.09 g/mol). Due to the presence of a bromine atom, a characteristic isotopic pattern with two peaks of nearly equal intensity (for the ^{79}Br and ^{81}Br isotopes) separated by two mass units would be observed for the molecular ion and any bromine-containing fragments.

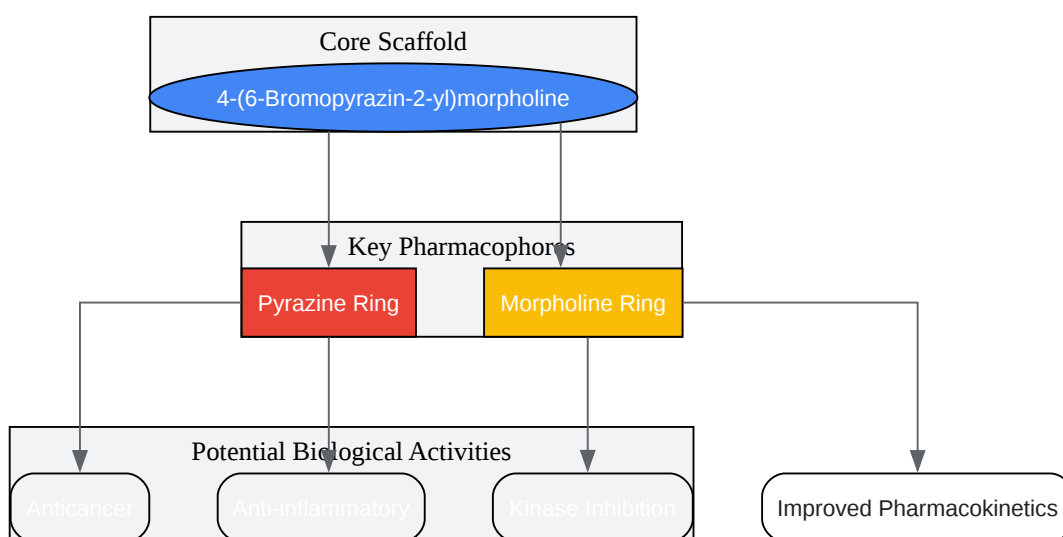
Biological Activity and Potential Applications in Drug Development

While there is no specific data on the biological activity of **4-(6-Bromopyrazin-2-yl)morpholine**, the pyrazine and morpholine moieties are present in numerous biologically active compounds, suggesting potential therapeutic applications for this molecule.

Pyrazine Derivatives: Pyrazine and its derivatives are known to exhibit a wide range of pharmacological activities, including anticancer, anti-inflammatory, antibacterial, and antiparasitic effects.^[1]

Morpholine Derivatives: The morpholine ring is a common scaffold in medicinal chemistry, often incorporated into drug candidates to improve their physicochemical properties, such as solubility and metabolic stability. Morpholine-containing compounds have been investigated for a vast array of therapeutic targets, including as kinase inhibitors.

Potential as Kinase Inhibitors: Given that many kinase inhibitors incorporate a morpholine ring, it is plausible that **4-(6-Bromopyrazin-2-yl)morpholine** could exhibit inhibitory activity against certain kinases. The pyrazine ring system can also be found in various kinase inhibitors. Therefore, this compound could serve as a valuable scaffold for the development of novel kinase inhibitors, potentially targeting pathways involved in cancer and other diseases.



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Caption: Potential of **4-(6-Bromopyrazin-2-yl)morpholine** in drug discovery.

Safety and Handling

Based on available safety data, **4-(6-Bromopyrazin-2-yl)morpholine** should be handled with care in a laboratory setting. The following hazard statements have been associated with this compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Conclusion

4-(6-Bromopyrazin-2-yl)morpholine is a compound with potential for further investigation in the field of drug discovery. The presence of both the pyrazine and morpholine moieties suggests a likelihood of interesting biological activities. Further research is warranted to fully elucidate its chemical and biological properties, including the development of a detailed synthetic protocol, full spectral characterization, and screening for a range of biological targets, particularly protein kinases. This information will be crucial for assessing its potential as a lead compound for the development of new therapeutic agents.

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References

- 1. researchgate.net [researchgate.net]
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